

Historical Context and Basic Profile of Lurtotecan

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lurtotecan

CAS No.: 149882-10-0

Cat. No.: S548630

[Get Quote](#)

Lurtotecan (also known as GI147211) is a camptothecin-derived **topoisomerase I inhibitor** that was investigated in clinical trials in the late 1990s and early 2000s [1] [2]. Its mechanism of action is consistent with other drugs in its class: it stabilizes the topoisomerase I cleavage complex (TOP1CC), preventing the religation of DNA strands. This action leads to irreversible DNA double-strand breaks, particularly during DNA replication, ultimately causing cell cycle arrest and apoptosis in rapidly dividing cancer cells [3].

A broad Phase II program integrated a population pharmacokinetic-dynamic analysis using a sparse sampling method. The table below summarizes key pharmacokinetic parameters from that study [4] [2]:

Pharmacokinetic Parameter	Mean Value (\pm SD)
Total Plasma Clearance (CL)	87 \pm 28 L/h
Volume of Distribution (Vd)	Information not available in search results
Residual Variability in CL	9.9%

The study concluded that while this analysis was feasible on a large scale, no significant relationships were established between drug exposure parameters and toxicity or tumor response in the heterogeneous population studied [4] [2].

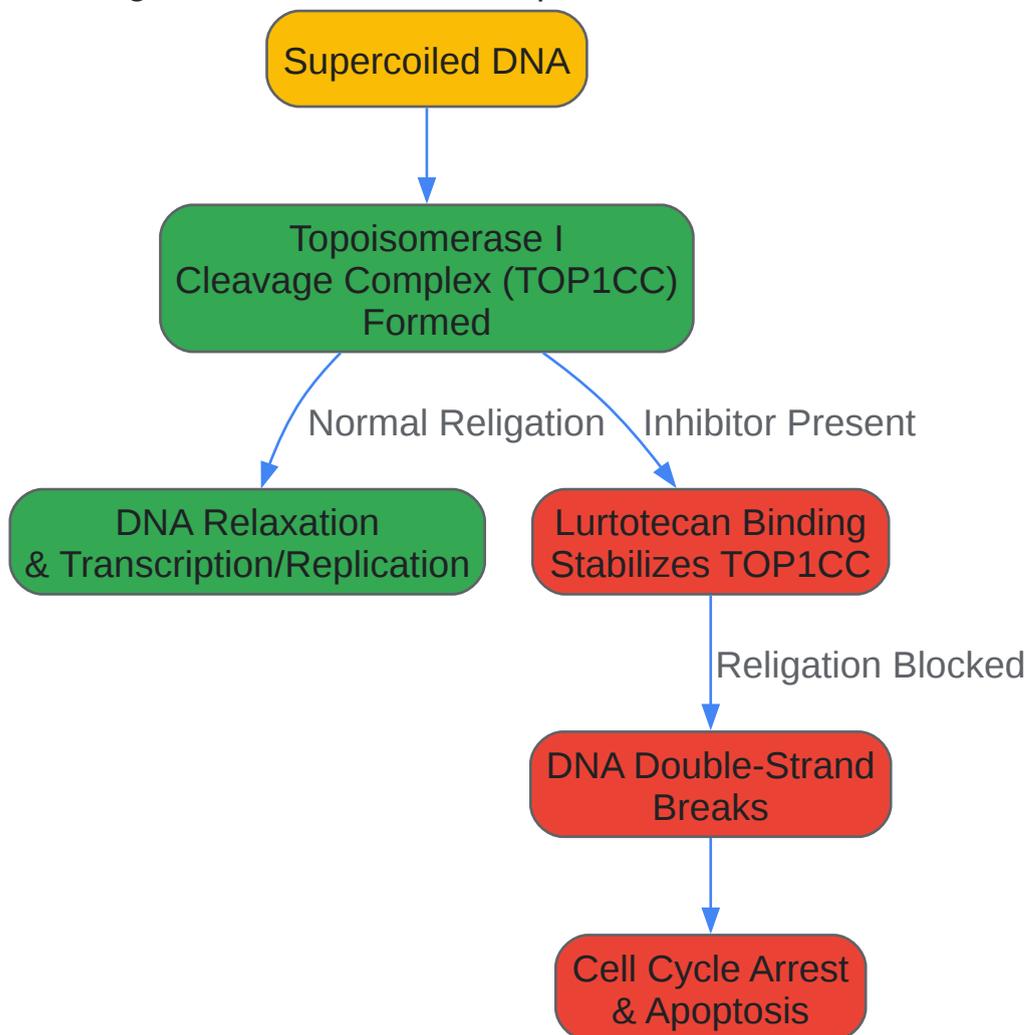
Known Challenges and Toxicity Profile

The development of **Lurtotecan**, along with other early camptothecins, was limited by significant challenges [1] [3]:

- **Chemical Instability:** The active lactone ring is unstable at physiological pH, which can reduce its efficacy.
- **Systemic Toxicity:** Like irinotecan and topotecan, **Lurtotecan**'s dose-limiting toxicities were likely associated with **gastrointestinal toxicities** (such as diarrhea) and **myelosuppression** (including neutropenia and thrombocytopenia) [1].
- **Short Plasma Half-life:** A short circulation time can limit the drug's therapeutic window [3].

The following diagram illustrates the core mechanism of action of topoisomerase I inhibitors like **Lurtotecan**.

Figure 1. Mechanism of Topoisomerase I Inhibitors



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Camptothecin-Based Anti-Cancer Therapies and Strategies ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) Population Pharmacokinetic and Dynamic... - Academia.edu [academia.edu]

3. Current Role of Topoisomerase I Inhibitors for the ... [pmc.ncbi.nlm.nih.gov]

4. Population Pharmacokinetic and Dynamic Analysis of the... [link.springer.com]

To cite this document: Smolecule. [Historical Context and Basic Profile of Lurtotecan]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548630#lurtotecan-daily-times-five-regimen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com